

Safety and Handling of 2,4,6-Trimethoxyaniline Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 2,4,6-trimethoxyaniline
Hydrochloride

Cat. No.: B012728

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling procedures for **2,4,6-trimethoxyaniline hydrochloride**. Due to the limited availability of specific safety data for the hydrochloride salt, this guide incorporates information on 2,4,6-trimethoxyaniline (the free base) and the structurally related compound 2,4,6-trimethylaniline, which serves as a surrogate for assessing potential hazards. All data should be interpreted with caution and used in the context of a thorough risk assessment for any specific laboratory or manufacturing process.

Hazard Identification and Classification

2,4,6-Trimethoxyaniline is classified as a hazardous substance. The primary health concerns include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]} It is also harmful if swallowed.^{[1][2]} While specific carcinogenicity data for 2,4,6-trimethoxyaniline is not readily available, the structurally similar 2,4,6-trimethylaniline has undergone testing with some evidence of carcinogenic effects in animal studies.^[3] Therefore, it is prudent to handle **2,4,6-trimethoxyaniline hydrochloride** with the assumption of potential long-term health effects.

GHS Hazard Statements for 2,4,6-Trimethoxyaniline:

- H302: Harmful if swallowed.^[2]

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of 2,4,6-trimethoxyaniline is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C9H13NO3	[4][5][6]
Molecular Weight	183.20 g/mol	[5][6]
Appearance	Dark purple to black solid (<29°C), Liquid (>31°C)	[4]
Melting Point	29-31 °C	[4]
Boiling Point	125-127 °C at 0.8 Torr	[4]
pKa	5.08 ± 0.10 (Predicted)	[4]

Toxicological Data

Quantitative toxicological data for 2,4,6-trimethoxyaniline is limited. The following data for the surrogate compound, 2,4,6-trimethylaniline, provides an indication of its potential toxicity.

Test	Species	Route	Value	Source
LD50	Rat	Oral	743 mg/kg	[3]
LD50	Mouse	Oral	590 mg/kg	[3]
LC50	Mouse	Inhalation	290 mg/m ³ /2h	[3]
LD (Lethal Dose)	Rabbit	Subcutaneous	0.22 mg/kg	[3]
Skin Irritation	Rabbit	Dermal	20 mg/24h - Moderate	[3]
Eye Irritation	Rabbit	Dermal	20 mg/24h - Moderate	[3]

Long-term feeding studies with 2,4,6-trimethylaniline hydrochloride in rats have shown increased incidences of liver, lung, and stomach tumors.[3]

Experimental Protocols

While specific experimental protocols for the safety testing of **2,4,6-trimethoxyaniline hydrochloride** were not found in the public domain, the methodologies would be analogous to those used for similar aromatic amines. The carcinogenicity studies on 2,4,6-trimethylaniline hydrochloride provide a general framework.

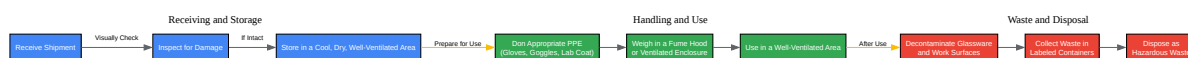
Example: Chronic Toxicity and Carcinogenicity Study (based on 2,4,6-trimethylaniline hydrochloride studies)

- Objective: To assess the long-term toxicity and carcinogenic potential of the test substance when administered orally to rodents.
- Test System: Male and female rats (e.g., Sprague-Dawley) and mice (e.g., CD-1).
- Methodology:
 - Groups of animals are administered the test substance in their diet at various dose levels for a significant portion of their lifespan (e.g., 18-24 months).[3]
 - A control group receives the same diet without the test substance.

- Animals are observed daily for clinical signs of toxicity. Body weight and food consumption are monitored regularly.
- Hematological and clinical chemistry parameters are evaluated at specified intervals.
- At the end of the study, all animals are subjected to a full necropsy, and organs and tissues are examined histopathologically for evidence of neoplastic and non-neoplastic changes.
- Statistical analysis is performed to determine the significance of any observed effects.

Safe Handling and Storage

A systematic approach to handling and storage is essential to minimize exposure and ensure a safe working environment.



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Diagram 1: Safe Handling Workflow for **2,4,6-Trimethoxyaniline Hydrochloride**.

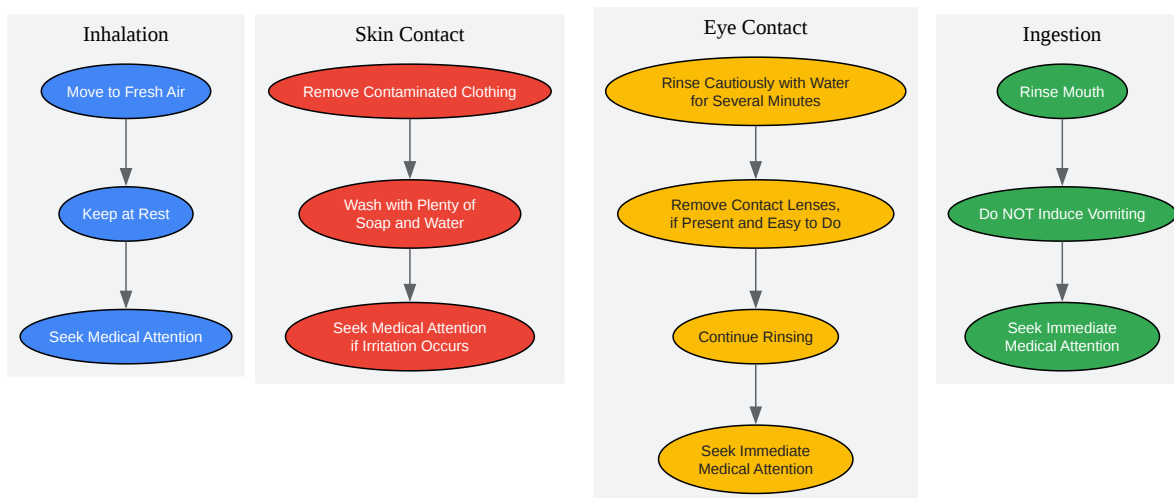
Key Handling and Storage Recommendations:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[7]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, chemical safety goggles, and a lab coat.[3][7]
- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[1]

- Storage: Store in a tightly closed container in a cool, dry, and dark place.[5] Keep away from incompatible materials such as strong oxidizing agents.[1][7]
- Spills: In case of a spill, evacuate the area, wear appropriate PPE, and cover the spill with an inert absorbent material.[8] Collect the material in a sealed container for disposal as hazardous waste.[8]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.



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Diagram 2: First Aid Procedures for Exposure to **2,4,6-Trimethoxyaniline Hydrochloride**.

First Aid Procedures Summary:

- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing.[1] Seek medical attention if they feel unwell.[1]
- Skin Contact: Immediately remove all contaminated clothing.[3] Wash the affected area with plenty of soap and water.[1] Get medical attention if skin irritation occurs.[1]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[7] Remove contact lenses if present and easy to do so. Continue rinsing.[7] Seek immediate medical attention.[7]
- Ingestion: Rinse mouth with water.[1] Do NOT induce vomiting.[7] Call a poison center or doctor immediately.[7]

Disposal Considerations

2,4,6-Trimethoxyaniline hydrochloride and any contaminated materials should be disposed of as hazardous waste in accordance with local, state, and federal regulations.[1] Do not allow the chemical to enter drains or waterways.[9]

Disclaimer: This guide is intended for informational purposes only and does not substitute for a comprehensive Safety Data Sheet (SDS) or a formal risk assessment. Always consult the most current SDS for 2,4,6-trimethoxyaniline or a closely related compound from your supplier before use.

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